catalytic carbonylation methods for 5-((4-Chlorophenyl)methyl)-2-oxazolidinone

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Compound of Interest

Compound Name:	*5-((4-Chlorophenyl)methyl)-2-oxazolidinone*
CAS No.:	*62825-89-2*
Cat. No.:	*B14522684*

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Application Note: Advanced Catalytic Carbonylation Protocols for **5-((4-Chlorophenyl)methyl)-2-oxazolidinone**

Executive Summary

This Application Note details the synthesis of **5-((4-chlorophenyl)methyl)-2-oxazolidinone** via catalytic oxidative carbonylation. This heterocycle is a critical pharmacophore found in muscle relaxants (e.g., Metaxalone analogs) and a key intermediate for the acaricide Hexythiazox.

Historically, this moiety was synthesized using phosgene (

) or carbon disulfide (

), posing severe safety and environmental risks. This guide focuses on transition-metal catalyzed oxidative carbonylation using Carbon Monoxide (CO) and Oxygen (

), a route that offers superior atom economy (

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) and water as the sole byproduct. We present two validated methodologies: the Palladium-Iodide (Pd-I) system and the Selenium (Se) catalyzed pathway.

Reaction Chemistry & Retrosynthesis

The transformation involves the intramolecular cyclization of 1-amino-3-(4-chlorophenyl)propan-2-ol with CO.[1]

- Substrate: 1-amino-3-(4-chlorophenyl)propan-2-ol
- Reagents:

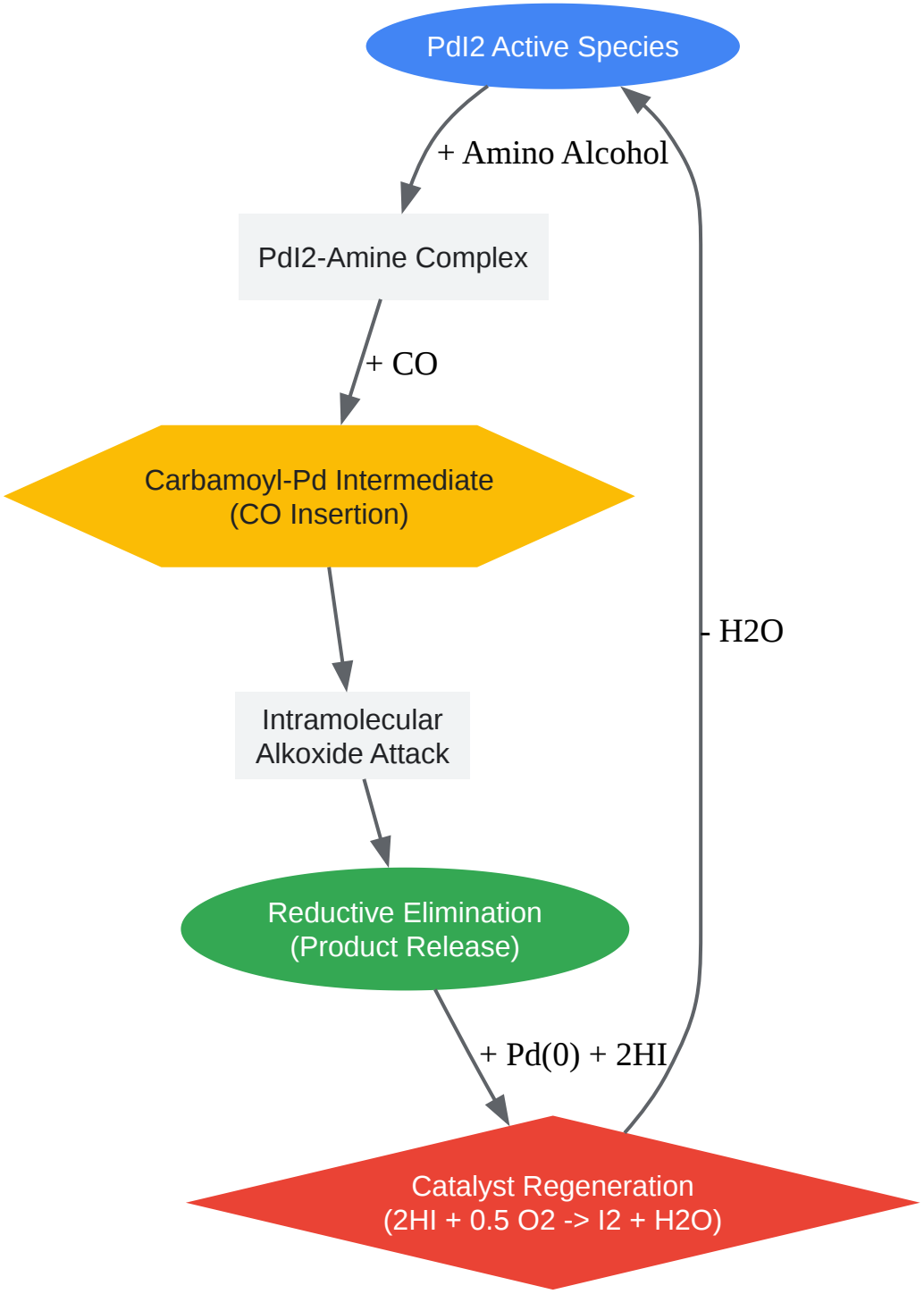
  ,

  (oxidant), Catalyst[2][3][4]
- Product: **5-((4-chlorophenyl)methyl)-2-oxazolidinone** +

Mechanistic Pathway (Graphviz Visualization)

The following diagram illustrates the catalytic cycle for the Palladium-Iodide system, the industry "Gold Standard" for this transformation.

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Figure 1: Catalytic cycle of PdI2-mediated oxidative carbonylation.[2][5][6][7][8] The system relies on the in-situ re-oxidation of Pd(0) to Pd(II) by oxygen, facilitated by the iodide ligands.

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Protocol A: Palladium-Catalyzed Oxidative Carbonylation

Rationale: This method, pioneered by Gabriele et al., is preferred for its high Turnover Frequency (TOF) and mild conditions compared to uncatalyzed routes. The

system is robust against moisture.

Materials

- Precursor: 1-amino-3-(4-chlorophenyl)propan-2-ol (

  ,

)
- Catalyst: Palladium(II) Iodide (

) (

  ,

  - 1 mol%)
- Promoter: Potassium Iodide (

) (

  ,

  - 10 mol%)
- Solvent: 1,2-Dimethoxyethane (DME) (

) - Critical: DME stabilizes the Pd intermediates better than THF.
- Gases: Carbon Monoxide (CP grade), Compressed Air (Dry).

Step-by-Step Methodology

- Reactor Loading:

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- In a

  stainless steel autoclave equipped with a magnetic stirrer and a glass liner, charge the amino alcohol,

  , and

  .

- Add DME (

) and stir to create a suspension.

- Note: The glass liner is essential to prevent metal leaching from the autoclave walls which can poison the catalyst.

- Pressurization (Safety Critical):
  - Purge the autoclave 3 times with CO (approx.

) to remove ambient air.

  - Pressurize with Carbon Monoxide to

    .

  - Pressurize with Air (or lean

) to reach a total pressure of

    .

  - Safety: The CO:Air ratio is approx 4:[2][3][5][6]1. Ensure the

    concentration remains below the explosion limit (LOC) for CO mixtures. Never introduce pure

    into a CO atmosphere at high pressure without a flame arrestor and blast shielding.

- Reaction:
  - Heat the autoclave to

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.

- Stir at

  for 3–5 hours.
- Monitor pressure drop (indicative of CO consumption).

- Workup:
  - Cool the reactor to room temperature (

).
  - Carefully vent the gases into a fume hood equipped with a CO detector.
  - Filter the reaction mixture through a pad of Celite to remove the catalyst (Pd black/inorganic salts).
  - Wash the pad with Ethyl Acetate (

).
  - Concentrate the filtrate under reduced pressure.
- Purification:
  - The crude product is usually

    pure.
  - Recrystallize from Ethanol/Hexane (1:3) to obtain white crystals.
  - Target Yield:

    .

Protocol B: Selenium-Catalyzed Carbonylation (Metal-Free)

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Rationale: For pharmaceutical applications requiring strictly metal-free products (avoiding Pd residue), selenium catalysis is a viable alternative. Selenium acts as a phase-transfer catalyst for CO.

Materials

- Precursor: 1-amino-3-(4-chlorophenyl)propan-2-ol (

)
- Catalyst: Amorphous Selenium powder (

  , 5 mol%)
- Base: Triethylamine (

) (

)
- Solvent: THF (

)

Step-by-Step Methodology

- Reactor Loading:
  - Load the amino alcohol, Se powder, and

    into the autoclave.
  - Add THF.
- Pressurization:
  - Pressurize with CO to

    .
  - Add

to a partial pressure of

(Total

).

- Note: The Se cycle requires stoichiometric oxidation to regenerate the active species.

- Reaction:
  - Heat to

    (Lower temperature than Pd method).
  - Stir for 2 hours.
  - Observation: The solution will turn homogeneous red/brown (formation of ammonium selenocarbamate) and then precipitate Se upon completion/cooling.
- Workup:
  - Vent gases.
  - Crucial Step: Sparge the solution with Argon for 15 mins to decompose any remaining unstable selenocarbamates.
  - Filter the precipitated Selenium (Grey powder) for reuse.
  - Evaporate solvent.
- Purification:
  - Column chromatography (Silica gel, Hexane:EtOAc 7:3) is often required to remove trace organoselenium byproducts (which have a distinct odor).
  - Target Yield:

    .

Comparative Analysis & Validation

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The following table summarizes the performance metrics of the two protocols.

Metric	Protocol A (Pd-Catalyzed)	Protocol B (Se-Catalyzed)
Catalyst Loading	1 mol%	5 mol%
Temperature		
Pressure	(CO/Air)	(CO/)
Time	3–5 h	2 h
Isolated Yield	92–96%	85–90%
Purification	Recrystallization	Chromatography
E-Factor	Low (Water byproduct)	Moderate (Se recovery)
Suitability	Large Scale / Industrial	Metal-sensitive Pharma

Analytical Validation (Self-Check)

To confirm the formation of **5-((4-chlorophenyl)methyl)-2-oxazolidinone**:

- IR Spectroscopy: Look for the strong carbamate stretch at . Absence of broad and stretches indicates cyclization.
- NMR (,):
  - The

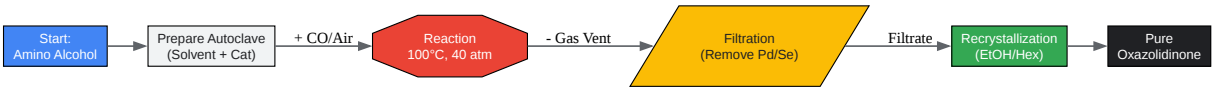
protons of the ring (C4 position) typically appear as multiplets around

.

- The methine proton (C5 position) shifts downfield to

due to the adjacent oxygen and benzyl group.

Process Workflow Visualization



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Figure 2: Operational workflow for the synthesis of **5-((4-chlorophenyl)methyl)-2-oxazolidinone**.

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analogous industrial precursor synthesis).

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